

# OPAL Study: Efficacy and Safety Results

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## Compound Focus: Tosedostat

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The OPAL trial was a randomized, open-label Phase II study that investigated two dosing regimens of single-agent **tosedostat** in patients aged 60 or older with relapsed or refractory Acute Myeloid Leukaemia (AML) [1] [2]. The key outcomes are summarized below.

**Table 1: Key Efficacy Endpoints from the OPAL Study** [1] [2]

Efficacy Measure	120 mg Group (n=38)	240 mg → 120 mg Group (n=35)	Overall (n=73)
Complete Remission (CR) or CR with incomplete platelet recovery (CRp)	2 (5%)	5 (14%)	7 (10%)
Morphological Leukemia-Free State (MLFS)*	6 (16%)	5 (14%)	11 (15%)
Overall Disease Control (CR + CRp + MLFS)	8 (21%)	10 (29%)	18 (25%)
Median Duration of Treatment	54 days	54 days	54 days

\*MLFS was defined as <5% blasts in the bone marrow without blood count recovery [1].

**Table 2: Most Common Grade 3 or Worse Adverse Events (AEs)** [1] [2]

Adverse Event	120 mg Group (n=38)	240 mg → 120 mg Group (n=35)	Overall (n=73)
Febrile Neutropenia	11 (29%)	10 (29%)	21 (29%)
Thrombocytopenia	8 (21%)	8 (23%)	16 (22%)
Fatigue	7 (18%)	8 (23%)	15 (21%)
Dyspnoea	5 (13%)	7 (20%)	12 (16%)
Pneumonia	4 (11%)	6 (17%)	10 (14%)
<b>Fatal Adverse Events</b>	<b>3</b>	<b>2</b>	<b>5</b>

The five treatment-related fatal adverse events were acute hepatitis, respiratory failure, pneumonia, atrial fibrillation, and left ventricular dysfunction [1] [2].

## Experimental Protocol of the OPAL Study

Here is a detailed breakdown of the study's methodology.

### 1. Study Design and Objectives

- **Primary Objective:** To evaluate the efficacy of two dosing regimens of **tosedostat** [1].
- **Primary Endpoint:** The proportion of patients achieving CR or CRp [1].
- **Secondary Endpoints:** Included overall survival, event-free survival, duration of response, and other levels of clinical response (MLFS, Partial Remission, Stable Disease) [1].
- **Design:** A multicenter, randomized, open-label Phase II study conducted across 20 sites in the US, Canada, and the Netherlands [1].

### 2. Patient Population

- **Key Inclusion Criteria:** Patients were  $\geq 60$  years old with AML (WHO classification, excluding APL) requiring first salvage treatment after either no prior CR or a first CR lasting **less than 12 months**. They also needed an ECOG performance score of  $\leq 2$  [1].
- **Key Exclusion Criteria:** Patients with significant cardiac disease or those who had received prior salvage therapy were excluded [1].

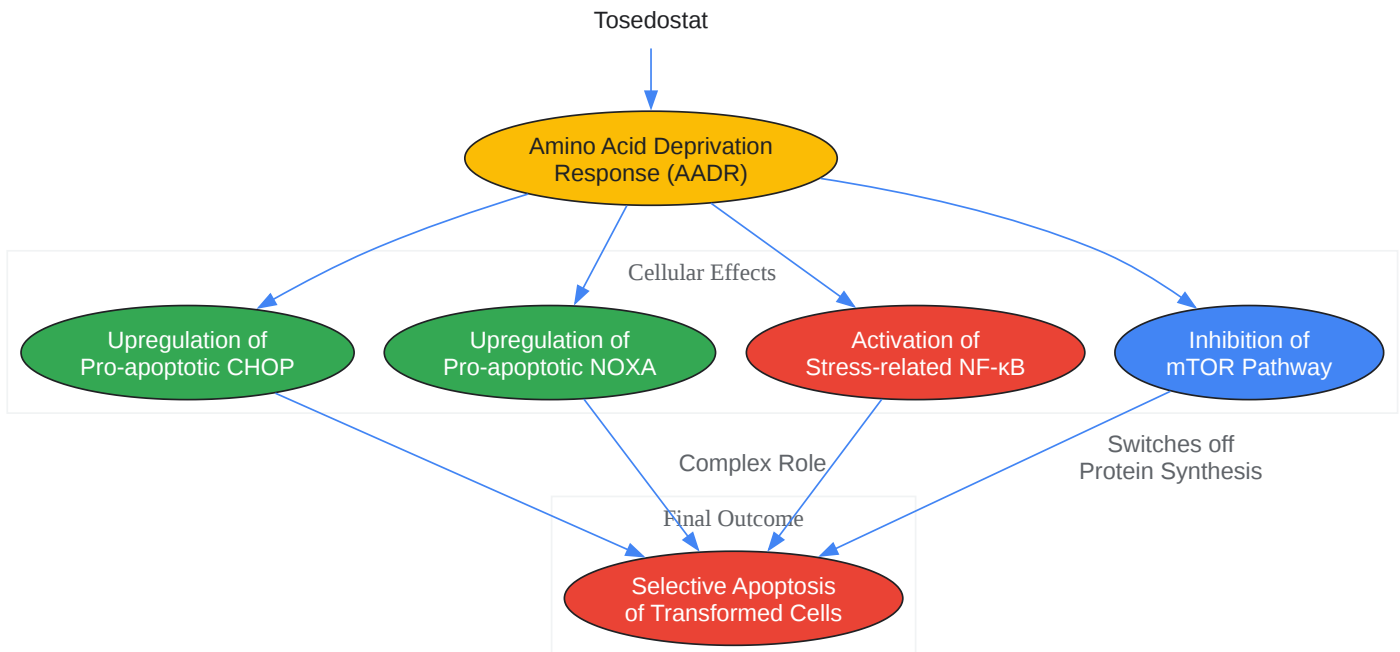
**3. Treatment Regimens** Patients were randomized **1:1** to one of two arms [1]:

- **Arm A: Tosedostat 120 mg once daily** for 6 months.
- **Arm B: Tosedostat 240 mg once daily for 2 months**, followed by **120 mg once daily for 4 months**.

**4. Assessment Schedule** Study visits were scheduled at baseline, day 2, day 15, and then monthly for 6 months. Bone marrow aspirates to assess response were performed at months 1, 2, 3, and 6 [1].

## Mechanism of Action: Tosedostat's Signaling Pathway

**Tosedostat** is a novel oral aminopeptidase inhibitor. Its mechanism of action, as described in the study, can be visualized through the following pathway [1] [3]:



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Diagram 1: **Tosedostat** induces selective cancer cell death by triggering the Amino Acid Deprivation Response (AADR) [1] [3].

## Interpretation and Context

- **Efficacy Profile:** The study concluded that **tosedostat** has single-agent activity in a difficult-to-treat population of older patients with relapsed/refractory AML [1]. A subset analysis suggested that patients with a history of **prior myelodysplastic syndromes (MDS) or hypomethylating agent therapy** may derive the greatest benefit [1] [4].
- **Comparative Context:** The search results do not provide direct head-to-head data comparing **tosedostat** with other AML therapies. At the time of the study (2013), outcomes for elderly patients with relapsed/refractory AML were poor, and the only drug approved for this indication had been withdrawn from the market, highlighting the high unmet medical need [1] [3].
- **Future Research:** Based on these findings, the researchers noted that additional studies of **tosedostat**, including in combination with hypomethylating agents and low-dose cytarabine, were ongoing or planned [1] [2].

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## References

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